

Application Notes and Protocols for (Asp)2-Rhodamine 110 Staining

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (Asp)2-Rhodamine 110

CAS No.: 102330-07-4

Cat. No.: B15554118

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

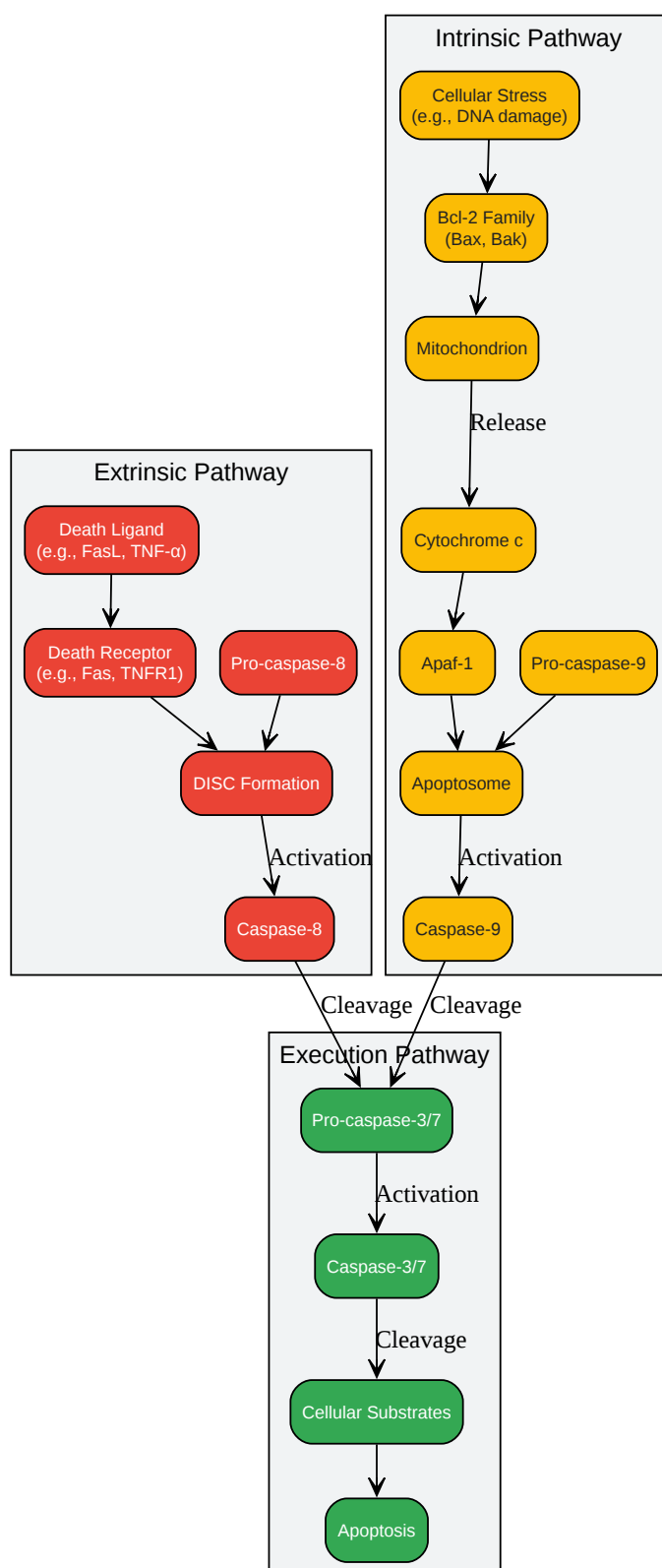
Introduction

(Asp)2-Rhodamine 110, also known as Z-DEVD-R110, is a highly sensitive and specific substrate for the detection of caspase-3 and caspase-7 activity, key executioner caspases involved in the apoptotic signaling cascade. This non-fluorescent bisamide derivative of rhodamine 110 becomes brightly fluorescent upon enzymatic cleavage by active caspases. This property makes it an invaluable tool for the quantitative and qualitative assessment of apoptosis in cells. The resulting fluorescence can be measured using fluorescence microscopy, flow cytometry, or a microplate reader.

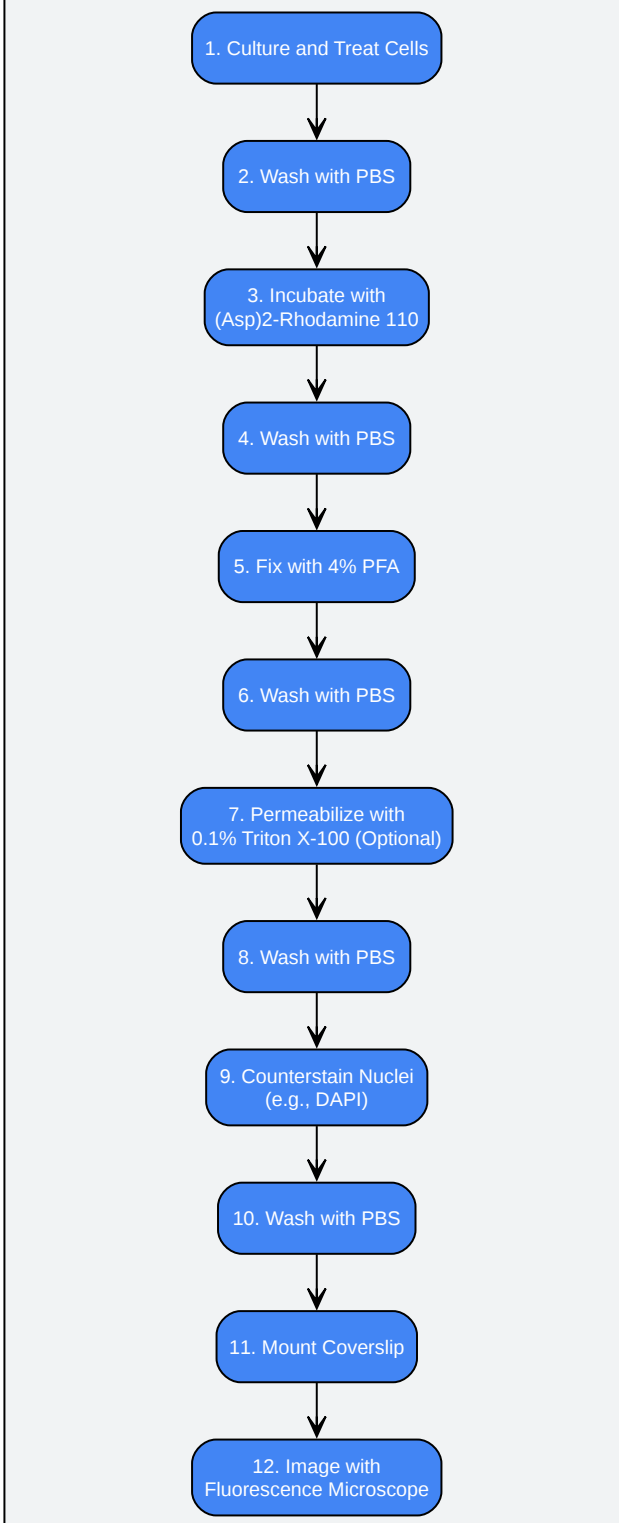
The process involves a two-step cleavage. Initially, the cleavage of one of the DEVD peptides results in a monoamide intermediate with moderate fluorescence. The subsequent cleavage of the second DEVD peptide releases the highly fluorescent rhodamine 110 molecule. The intensity of the fluorescence signal is directly proportional to the amount of active caspase-3/7 in the sample.

Signaling Pathway of Caspase Activation

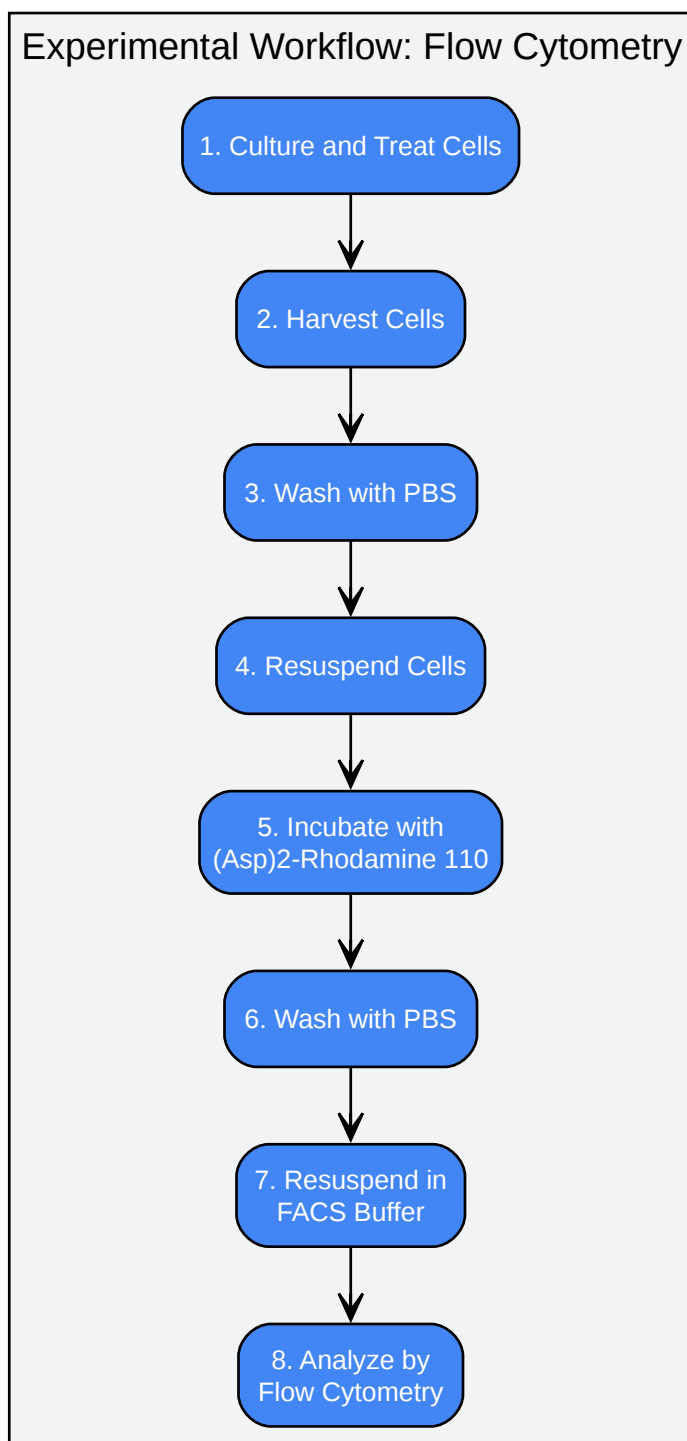
Apoptosis, or programmed cell death, is a tightly regulated process essential for normal tissue development and homeostasis. It can be initiated through two primary pathways: the extrinsic (death receptor-mediated) and the intrinsic (mitochondrial-mediated) pathways. Both pathways converge on the activation of executioner caspases, such as caspase-3 and caspase-7, which are responsible for the cleavage of cellular substrates, leading to the characteristic morphological and biochemical changes of apoptosis.



Experimental Workflow: Fluorescence Microscopy



Experimental Workflow: Flow Cytometry



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for (Asp)2-Rhodamine 110 Staining]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15554118/docs#application-notes-and-protocols-for-asp-2-rhodamine-110-staining\]](https://www.benchchem.com/product/b15554118/docs#application-notes-and-protocols-for-asp-2-rhodamine-110-staining)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)